Technical Guide: 2-Hydrazinyl-6-nitropyridine as a Pharmaceutical Intermediate

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Compound of Interest

Compound Name:	*2-Hydrazinyl-6-nitropyridine*
Cat. No.:	*B13663336*

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Introduction & Strategic Significance

2-Hydrazinyl-6-nitropyridine (CAS: 5170-65-0 / 148750-00-9) is a high-value bifunctional heterocyclic intermediate. Its structural utility lies in the orthogonal reactivity of its two functional handles:

- The Hydrazine Moiety (-$NHNH_2$): A potent nucleophile capable of condensation with carbonyls (hydrazone formation) or participating in cyclization reactions to form fused ring systems.
- The Nitro Group (-NO_2): An electron-withdrawing group that activates the pyridine ring for Nucleophilic Aromatic Substitution (S_NAr) during precursor synthesis and serves as a latent amino group (via reduction) for further functionalization.

This intermediate is a critical scaffold in the synthesis of [1,2,4]triazolo[1,5-a]pyridines, a privileged structure in kinase inhibitors (e.g., JAK, PI3K), adenosine receptor antagonists (A2a), and antimicrobial agents [1, 2].

Chemical Profile & Safety Data

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Table 1: Physicochemical Properties

Property	Specification
IUPAC Name	(6-Nitropyridin-2-yl)hydrazine
Molecular Formula	$C_5H_6N_4O_2$
Molecular Weight	154.13 g/mol
Appearance	Yellow to orange crystalline solid
Melting Point	202–205 °C (dec.)
Solubility	Soluble in DMSO, DMF; sparingly soluble in Ethanol; insoluble in water.

Safety & Handling (Critical)

- Hydrazine Hazard: This compound retains a hydrazine moiety. Handle as a potential carcinogen and skin sensitizer.
- Energetic Functional Groups: The combination of a nitro group and a hydrazine moiety on a pyridine ring increases the compound's energy profile. Avoid heating the dry solid above 100°C.
- Storage: Store under inert atmosphere (Argon/Nitrogen) at 2–8°C to prevent oxidative degradation (browning).

Protocol A: Synthesis of 2-Hydrazinyl-6-nitropyridine

Objective: Preparation of the intermediate via Nucleophilic Aromatic Substitution (S_NAr).
Reaction Logic: The nitro group at position 6 strongly activates the chloride at position 2 towards nucleophilic attack. Hydrazine is used in excess to prevent the formation of the bis-substituted byproduct (2,6-dihydrazinylpyridine).

Materials

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- Precursor: 2-Chloro-6-nitropyridine (1.0 equiv)
- Reagent: Hydrazine hydrate (80% or 64% aq. solution) (3.0 – 5.0 equiv)
- Solvent: Ethanol (Absolute) or Methanol
- Equipment: Round-bottom flask, reflux condenser, magnetic stirrer, ice bath.

Step-by-Step Procedure

- Dissolution: In a fume hood, dissolve 2-Chloro-6-nitropyridine (10 g, 63 mmol) in Ethanol (100 mL).
- Reagent Addition: Cool the solution to 0–5°C using an ice bath. Add Hydrazine hydrate (9.2 mL, ~190 mmol) dropwise over 20 minutes.
  - Note: Exothermic reaction. Control addition rate to maintain internal temperature <10°C.
- Reaction: Remove the ice bath and allow the mixture to warm to room temperature (RT). Stir for 2–4 hours.
  - Monitoring: Check TLC (System: 50% EtOAc/Hexane). The starting material (Rf ~0.8) should disappear, and a lower Rf yellow spot (Rf ~0.3) should appear.[1][2][3]
- Workup (Crystallization):
  - The product often precipitates directly from the reaction mixture as a yellow solid.
  - If precipitation is incomplete, concentrate the solvent volume by 50% under reduced pressure, then cool to 0°C.
- Filtration: Filter the solid under vacuum. Wash the cake with cold water (2 x 20 mL) to remove excess hydrazine and hydrazine hydrochloride salts.
- Drying: Dry the solid in a vacuum oven at 40°C for 12 hours.
  - Yield: Typically 85–95%.

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Visual Workflow (DOT)

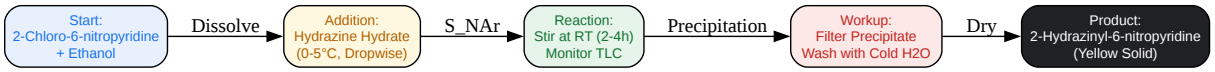

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Figure 1: Synthesis workflow for **2-Hydrazinyl-6-nitropyridine** via SnAr mechanism.[3]

Protocol B: Synthesis of [1,2,4]Triazolo[1,5-a]pyridine Scaffold

Objective: Cyclization of the hydrazine intermediate to form the fused triazolopyridine ring system. Application: This scaffold is a bioisostere of purine and is found in A2a receptor antagonists (e.g., ZM-241385 analogs) [3].

Reaction Mechanism

The terminal nitrogen of the hydrazine attacks an electrophilic carbon (from orthoester, carboxylic acid, or aldehyde), followed by intramolecular attack of the pyridine nitrogen (N1) onto the intermediate, resulting in ring closure and loss of a leaving group.

Materials

- Substrate: **2-Hydrazinyl-6-nitropyridine** (1.0 equiv)
- Cyclizing Agent: Triethyl orthoformate (TEOF) (Excess, acts as solvent/reagent) OR Formic Acid.
- Catalyst: p-Toluenesulfonic acid (pTSA) (0.1 equiv) - Optional, speeds up reaction.

Step-by-Step Procedure

- Setup: Charge **2-Hydrazinyl-6-nitropyridine** (1.0 g) into a round-bottom flask.
- Addition: Add Triethyl orthoformate (10 mL). Add pTSA (100 mg) if using.

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- Reflux: Heat the mixture to reflux (100–110°C) for 3–6 hours.
  - Observation: The suspension usually clears as the reaction proceeds, then a new solid may precipitate.
- Monitoring: Monitor by LC-MS. Look for the mass shift: $[M+H]^+$ = 155 (SM) → 165 (Product: 5-nitro-[1,2,4]triazolo[1,5-a]pyridine).
  - Note: The molecular weight increases by 10 Da (addition of CH minus H_2).
- Workup: Cool the mixture to RT. The product (5-nitro-[1,2,4]triazolo[1,5-a]pyridine) often crystallizes out.
- Isolation: Filter the solid. Wash with hexanes or cold ethanol. Recrystallize from Ethanol/DMF if necessary.

Divergent Synthesis Pathway (DOT)

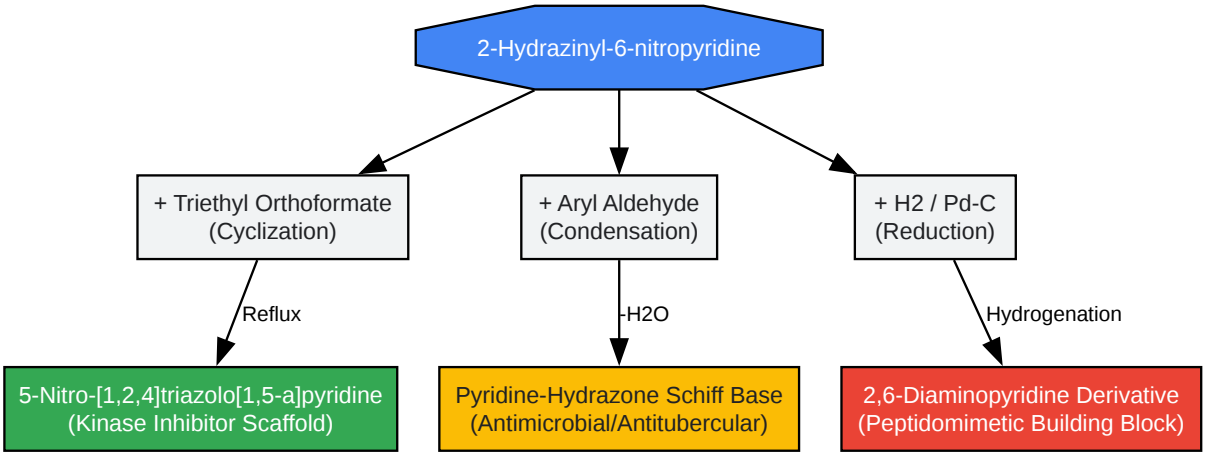

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Figure 2: Divergent synthetic utility of the **2-hydrazinyl-6-nitropyridine** intermediate.

Critical Process Parameters (CPP) & Troubleshooting

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Regioselectivity in Cyclization

When cyclizing 2-hydrazinylpyridines, two isomers are theoretically possible:

- [1,2,4]triazolo[1,5-a]pyridine: Formed by attack of the ring nitrogen (N1). This is the thermodynamically favored and standard product under acidic/thermal conditions [4].
- [1,2,4]triazolo[4,3-a]pyridine: Formed by attack of the hydrazine NH. This isomer can rearrange to the [1,5-a] isomer (Dimroth Rearrangement) under heating or acidic conditions.
- Control: Ensure sufficient heating (Reflux) to drive the Dimroth rearrangement to the stable [1,5-a] isomer if the [4,3-a] kinetic product is not desired.

Impurity Profile

- Bis-hydrazine: If the starting material (2-chloro-6-nitro) is reacted with insufficient hydrazine or at too high a temperature, the nitro group can also be displaced (though less likely than the chloro) or reduced. Solution: Always use >3 equivalents of hydrazine hydrate and keep temperature moderate.
- Oxidation: Hydrazines oxidize to azo compounds or decompose to the amine. Solution: Minimize air exposure; use fresh hydrazine hydrate.

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